

Essential Safety and Operational Guide for Handling N4-Acetylsulfanilamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N4-AcetylSulfanilamide

Cat. No.: B1175526

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe and Effective Handling of **N4-Acetylsulfanilamide**.

This guide provides critical safety protocols, immediate first aid measures, and detailed operational procedures for the laboratory use of **N4-Acetylsulfanilamide** (CAS No: 121-61-9). [1] Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Classification

N4-Acetylsulfanilamide is classified as a hazardous substance.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][2]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H312: Harmful in contact with skin[1][2]
- H332: Harmful if inhaled[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]

- H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

A thorough PPE strategy is the primary defense against exposure. The following table summarizes the recommended PPE for handling **N4-Acetylsulfanilamide**.

Body Part	Recommended Protection	Specifications & Best Practices
Eyes/Face	Safety Goggles with Side Shields or a Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a significant risk of splashes.[3][4]
Skin	Chemical-Resistant Gloves	Nitrile rubber gloves are a suitable choice.[4] Always inspect gloves for integrity before use and dispose of them properly after handling. [4]
Body	Lab Coat or Chemical-Resistant Apron	A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.[4]
Respiratory	NIOSH-approved Respirator	For operations that may generate dust, use a respirator with a particulate filter.[3] If concentrations are over the exposure limit, an air-purifying respirator with organic vapor cartridges may be acceptable. If concentrations are unknown, use a supplied-air respirator.[5]

Physicochemical Properties

Property	Value
Molecular Formula	C8H10N2O3S[2][6][7]
Molecular Weight	214.24 g/mol [2][6]
Appearance	White to light beige crystalline powder[8]
Melting Point	216-219.5 °C[7][8]
Solubility	Soluble in DMSO and dimethylformamide (approx. 30 mg/ml).[9] Sparingly soluble in aqueous buffers.[9]
Storage Temperature	-20°C[9]
Stability	≥ 4 years at -20°C[9]

Experimental Protocols: Step-by-Step Guidance

1. Weighing and Transferring the Solid Compound:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.[4] Clear the workspace of any unnecessary items.
- Engineering Controls: Conduct all weighing and transferring of the solid compound within a certified chemical fume hood to minimize dust dispersion.[3][4] Ensure an eyewash station and safety shower are readily accessible.[3]
- Procedure:
 - Use non-sparking tools for handling the solid.[3]
 - Carefully open the container.
 - Use a clean spatula to transfer the desired amount of **N4-Acetylsulfanilamide** to a tared weigh boat or appropriate container.

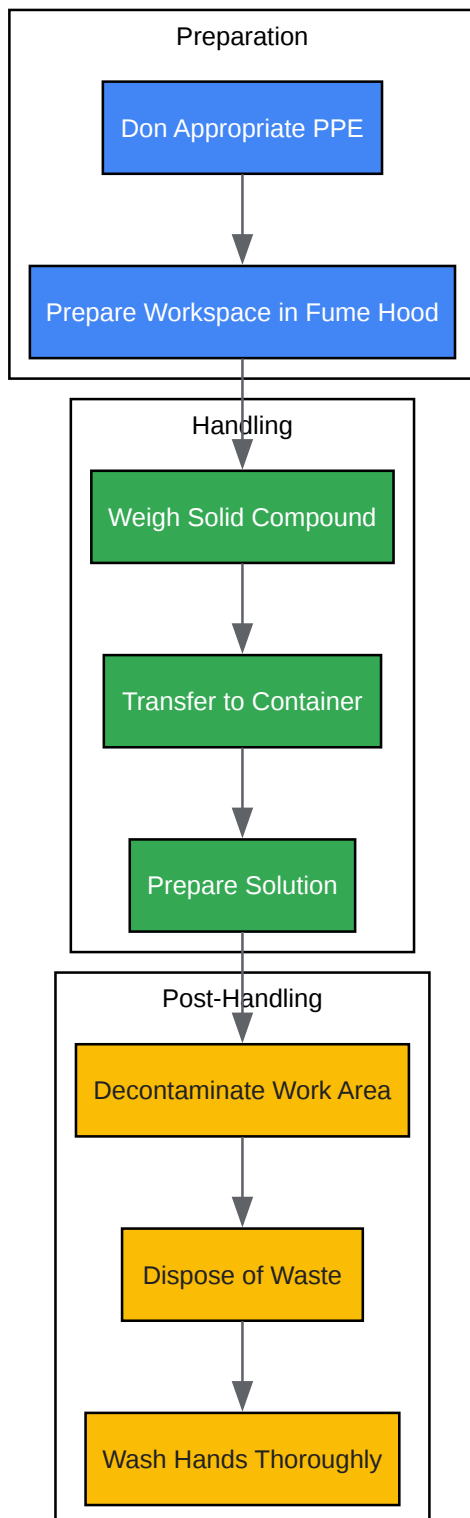
- Avoid creating dust.[3] If dust is generated, ensure the fume hood is functioning correctly to capture it.
- Once the desired amount is weighed, securely close the primary container.
- Clean any residual powder from the spatula and weighing area using a damp cloth or paper towel, and dispose of it as hazardous waste.

2. Solution Preparation:

- Solvent Selection: **N4-Acetylsulfanilamide** is soluble in organic solvents like DMSO and dimethylformamide.[9] For aqueous solutions, first dissolve the compound in a minimal amount of DMSO before diluting with the aqueous buffer of choice.[9]
- Procedure:
 - In a chemical fume hood, add the weighed **N4-Acetylsulfanilamide** to an appropriate flask or beaker.
 - Slowly add the chosen solvent to the solid to avoid splashing.[4]
 - If necessary, gently swirl or stir the mixture to facilitate dissolution.
 - Ensure the container is appropriately labeled with the chemical name, concentration, date, and hazard information.[4][10]
 - Aqueous solutions are not recommended for storage for more than one day.[9]

Safe Handling and Storage Workflow

Workflow for Safe Handling of N4-Acetylsulfanilamide

[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling **N4-Acetylsulfanilamide**.

First Aid Measures

In case of exposure, follow these first-aid procedures. Medical observation for at least 48 hours after an accident is recommended as symptoms of poisoning may be delayed.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention if symptoms persist. ^{[1][3][5]}
Skin Contact	Immediately remove all soiled and contaminated clothing. ^[1] Wash the affected area with plenty of soap and water for at least 15 minutes. ^{[1][3]} Get medical attention if irritation develops or persists. ^[5]
Eye Contact	Immediately flush eyes with plenty of running water for several minutes, holding the eyelids open. ^[1] If symptoms persist, consult a doctor. ^[1]
Ingestion	If swallowed, do not induce vomiting. ^[5] If the person is conscious and alert, give two glasses of water. ^[5] Immediately call a doctor. ^[1]

Disposal Plan

Proper disposal of **N4-Acetylsulfanilamide** and its containers is crucial to prevent environmental contamination.

- Solid Waste: Collect all solid waste contaminated with **N4-Acetylsulfanilamide**, including used gloves, weighing paper, and disposable labware, in a designated, labeled, and sealed hazardous waste container.^[4]
- Liquid Waste: Collect unused solutions and solvent rinses in a separate, labeled hazardous waste container.^[4]

- General Guidance: Disposal must be made according to official regulations.[1] Do not allow the product or large quantities of it to enter sewers, surface water, or ground water.[1] Contact a licensed professional waste disposal service to dispose of this material.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. N4-Acetylsulfanilamide | C₈H₁₀N₂O₃S | CID 8482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. media.hiscoinc.com [media.hiscoinc.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. 4-Acetamidobenzenesulfonamide 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 8. echemi.com [echemi.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling N4-Acetylsulfanilamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1175526#personal-protective-equipment-for-handling-n4-acetylsulfanilamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com